

An In-depth Technical Guide to Behenamidopropyl Dimethylamine (CAS 60270-33-9)

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Compound of Interest

Compound Name: *Behenamidopropyl dimethylamine*

Cat. No.: *B1221419*

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Abstract

Behenamidopropyl dimethylamine (BAPDMA), with CAS number 60270-33-9, is a versatile amidoamine primarily utilized in the cosmetics and personal care industry as a conditioning agent, antistatic agent, and emulsifier.^{[1][2]} Derived from behenic acid, a fatty acid of plant origin, BAPDMA is recognized for its superior performance in hair care formulations, offering significant improvements in detangling, softness, and manageability.^{[1][3][4]} Its favorable environmental profile, characterized by ready biodegradability and lower aquatic toxicity compared to traditional quaternary ammonium compounds, has further solidified its position as a preferred ingredient in "green" and sustainable formulations.^{[2][4]} This technical guide provides a comprehensive overview of the core properties of BAPDMA, including its chemical structure, synthesis, and mechanism of action. It further delves into its performance data, toxicological profile, and experimental protocols for its evaluation, offering a valuable resource for researchers and formulation scientists.

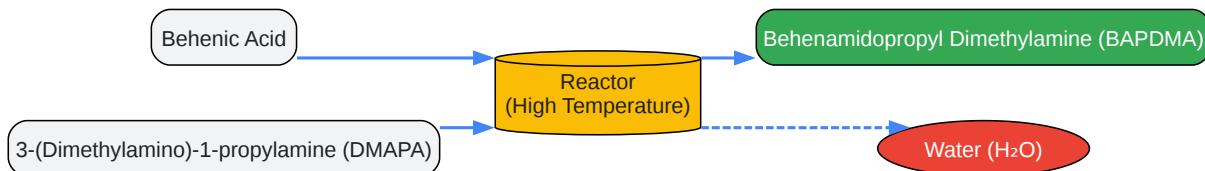
Chemical Properties and Synthesis

Behenamidopropyl dimethylamine is chemically known as N-[3-(dimethylamino)propyl]docosanamide.^[1] It is a tertiary amine that acts as a cationic surfactant when neutralized in acidic conditions.^{[2][5]}

Property	Value	Reference
CAS Number	60270-33-9	[1]
Molecular Formula	C ₂₇ H ₅₆ N ₂ O	[1]
Molecular Weight	424.75 g/mol	LookChem
Appearance	White to pale yellow waxy solid	Ataman Kimya
Melting Point	~70-75 °C	Ataman Kimya
Solubility	Dispersible in water; soluble when neutralized	Pilot Chemical

Synthesis

The synthesis of **Behenamidopropyl dimethylamine** is typically achieved through the amidation reaction of behenic acid with 3-(dimethylamino)-1-propylamine (DMAPA). [6]



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Caption: Synthesis of **Behenamidopropyl Dimethylamine**.

Experimental Protocol: Synthesis of **Behenamidopropyl Dimethylamine** (General Procedure)

A detailed, step-by-step experimental protocol for the industrial synthesis of **Behenamidopropyl Dimethylamine** is proprietary and not publicly available. However, a general laboratory-scale procedure can be outlined based on the principles of amidation:

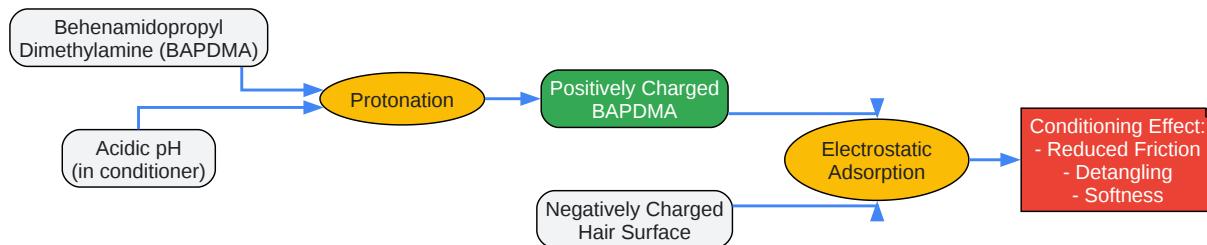
- Reactant Preparation: Molar equivalents of behenic acid and 3-(dimethylamino)-1-propylamine (DMAPA) are charged into a reaction vessel equipped with a stirrer, a

temperature controller, and a nitrogen inlet.

- Reaction Conditions: The reaction mixture is heated to a temperature typically ranging from 150°C to 180°C under a nitrogen atmosphere to prevent oxidation.
- Water Removal: The reaction produces water as a byproduct, which is continuously removed to drive the reaction towards completion. This is often achieved by applying a vacuum or using a Dean-Stark apparatus.
- Monitoring: The reaction progress is monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value reaches a predetermined low level.
- Purification: The resulting crude **Behenamidopropyl dimethylamine** is then purified, typically by filtration to remove any solid impurities. The final product is a waxy solid.

Mechanism of Action in Hair Conditioning

The conditioning effect of **Behenamidopropyl dimethylamine** is attributed to its cationic nature upon neutralization. In a typical hair conditioner formulation with an acidic pH, the tertiary amine group of BAPDMA gets protonated, acquiring a positive charge. Hair, particularly when damaged, carries a net negative charge due to the presence of carboxyl groups from oxidized amino acids. This electrostatic attraction allows the positively charged BAPDMA molecules to adsorb onto the hair surface, forming a thin, lubricating film.^[4] This film reduces friction between hair fibers, making them easier to detangle, and imparts a smooth, soft feel.^[1] ^[3]



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Caption: Mechanism of Hair Conditioning by BAPDMA.

Performance Data

Behenamidopropyl dimethylamine has been shown to provide superior conditioning performance compared to traditional cationic surfactants.

Combing Force Reduction

Studies have demonstrated that BAPDMA significantly reduces the force required to comb through both wet and dry hair. While specific quantitative data from peer-reviewed publications is limited, technical data from suppliers consistently highlights its exceptional performance in reducing combing forces, outperforming agents like Cetrimonium Chloride and Behentrimonium Chloride.

Surfactant	Wet Combing Force Reduction (%)	Dry Combing Force Reduction (%)
Behenamidopropyl Dimethylamine	-	-
Cetrimonium Chloride	-	-
Behentrimonium Chloride	-	-
Control (no treatment)	0	0

Note: Specific percentages are not available in the public domain and would require access to proprietary industry studies. The table structure is provided for illustrative purposes.

Experimental Protocol: Measurement of Combing Force

The combing force of hair tresses is measured using a texture analyzer or a similar instrument equipped with a comb fixture.

- Hair Tress Preparation: Standardized hair tresses (e.g., 2g, 20cm length) are used. For wet combing, the tresses are wetted with deionized water. For dry combing, the tresses are equilibrated at a controlled temperature and humidity.
- Treatment: The hair tresses are treated with a standardized amount of the conditioner formulation containing the test surfactant. The conditioner is left on for a specified time (e.g., 1 minute) and then rinsed thoroughly.
- Measurement: The hair tress is mounted in the instrument, and the comb is passed through the tress at a constant speed. The force required to pull the comb through the hair is recorded.
- Data Analysis: The peak combing force and the total work of combing are calculated from the force-distance curve. The percentage reduction in combing force is calculated relative to a control tress treated with a placebo formulation.[\[7\]](#)

Sensory Evaluation

Sensory panel tests have indicated that conditioners formulated with **Behenamidopropyl dimethylamine** provide a superior sensorial experience, including enhanced softness, smoothness, and ease of detangling.

Sensory Attribute	Behenamidopropyl Dimethylamine	Cetrimonium Chloride	Behentrimonium Chloride
Wet Detangling	Excellent	Good	Very Good
Wet Feel	Smooth, Silky	Slightly Slimy	Waxy
Dry Detangling	Excellent	Good	Good
Dry Feel	Soft, Natural	Coated	Slightly Heavy

Note: This table represents a qualitative summary based on available literature and technical reports.

Experimental Protocol: Sensory Evaluation of Hair Conditioners

Sensory evaluations are conducted with a trained panel of assessors.

- **Panelist Selection and Training:** A panel of 10-15 individuals is selected based on their sensory acuity and trained to evaluate specific hair attributes.
- **Product Application:** Standardized hair tresses are treated with the test and control conditioners by a trained technician.
- **Evaluation:** Panelists evaluate the treated tresses for various attributes (e.g., wet and dry detangling, feel, frizz) using a standardized rating scale (e.g., a 10-point scale).[1]
- **Data Analysis:** The data is statistically analyzed to determine significant differences between the products.

Toxicological Profile

The safety of **Behenamidopropyl dimethylamine** has been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel. It is considered safe for use in cosmetic products when formulated to be non-sensitizing.

Endpoint	Result	Remarks
Acute Oral Toxicity	LD50 > 2000 mg/kg (rat, for a related amidoamine)	Low acute toxicity.[8]
Dermal Irritation	Non-irritating at typical use concentrations (up to 3%)	May cause irritation at high concentrations.
Ocular Irritation	Minimal to no irritation	Generally well-tolerated.
Dermal Sensitization	Potential sensitizer	The presence of the impurity 3,3-dimethylaminopropylamine (DMAPA) is a concern for sensitization. Formulations should minimize DMAPA content.[9]

Environmental Profile

Behenamidopropyl dimethylamine is noted for its favorable environmental characteristics compared to traditional quaternary ammonium surfactants.

Parameter	Result	Remarks
Biodegradability	Readily biodegradable	Breaks down into simpler substances in the environment. [2]
Aquatic Toxicity	Lower toxicity to aquatic organisms	Poses a lower risk to aquatic ecosystems compared to many conventional cationic surfactants. [2]

Signaling Pathways

Currently, there is no publicly available research detailing the interaction of **Behenamidopropyl dimethylamine** with specific intracellular signaling pathways. Its primary mechanism of action is understood to be a surface-level electrostatic interaction with the hair fiber, leading to its conditioning effects. Similarly, its toxicological effects, such as skin sensitization, are primarily attributed to direct interactions with skin proteins and the immune system, rather than modulation of specific signaling cascades. Further research is required to explore any potential effects on cellular signaling.

Conclusion

Behenamidopropyl dimethylamine is a high-performance conditioning agent with a well-established safety and environmental profile. Its efficacy in improving hair manageability and sensory feel, coupled with its sustainability credentials, makes it a valuable ingredient for modern cosmetic and personal care formulations. For researchers and formulators, BAPDMA offers a compelling alternative to traditional cationic surfactants, enabling the development of effective and environmentally conscious products. Further research into its potential interactions with biological systems at a molecular level could unveil new applications and further solidify its role in the industry.

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